

Technical Support Center: Purification of 1-Decanol from Reaction Mixtures

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Compound of Interest

Compound Name: 1-Decanol

Cat. No.: B1663958

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering issues during the purification of **1-decanol** from reaction mixtures.

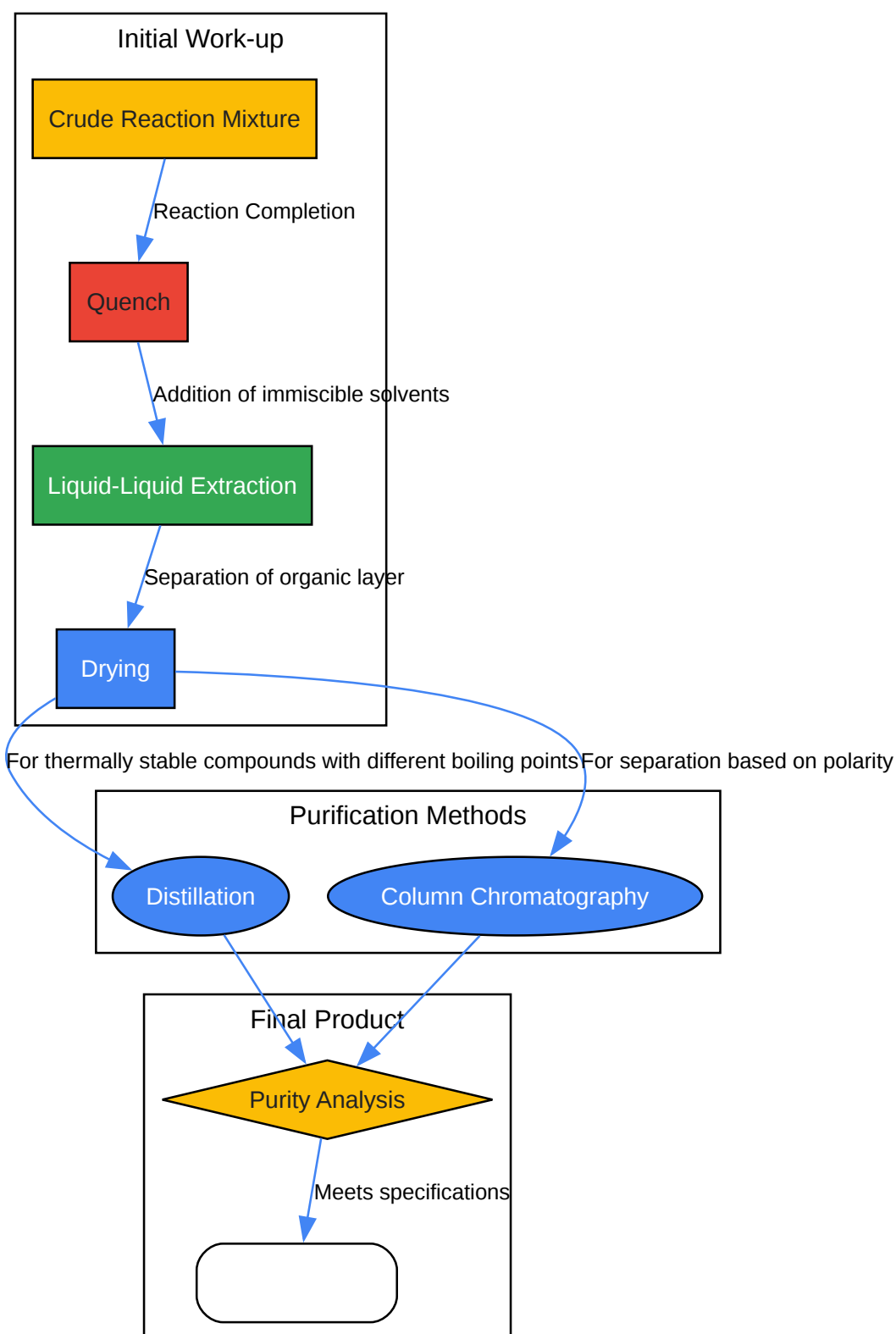
Physical and Chemical Properties of 1-Decanol

A summary of key quantitative data for **1-decanol** is presented below for easy reference during the purification process.

Property	Value	Units
Molecular Formula	C ₁₀ H ₂₂ O	
Molecular Weight	158.28	g/mol
Boiling Point	231	°C (at 760 mmHg)[1][2]
~110	°C (at 10 mmHg)[1]	
Melting Point	6.4 - 7	°C[3]
Density	0.829	g/cm ³ (at 25 °C)[1]
Solubility in Water	37	mg/L (at 25 °C)
Appearance	Colorless to light yellow viscous liquid	

Purification Workflow

The following diagram illustrates a general workflow for the purification of **1-decanol** from a crude reaction mixture. The specific path taken will depend on the nature of the impurities and the desired final purity.



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References

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- 2. Impurities In Ethanol - Industrial Professionals - Cheresources.com Community [cheresources.com]
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